Introduction: Unveiling the Physicochemical Landscape of a Versatile Building Block

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Compound of Interest	
Compound Name:	*3-(Diethylamino)propionitrile*
CAS No.:	*5351-04-2*
Cat. No.:	*B165596*

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3-(Diethylamino)propionitrile is a bifunctional organic compound featuring both a tertiary amine and a nitrile group. This unique structure makes it a valuable intermediate in the synthesis of a wide array of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[1] The reactivity of the nitrile group allows for its conversion into amines, amides, or carboxylic acids, while the nucleophilic and basic nature of the tertiary amine provides another reactive handle for molecular elaboration.

A thorough understanding of the thermophysical properties of **3-(Diethylamino)propionitrile** is paramount for its effective and safe use in any research or manufacturing setting. These properties govern its behavior in chemical reactors, influence heat and mass transfer, dictate fluid dynamics in piping and pumping systems, and are critical for developing robust, scalable, and safe chemical processes. This guide provides a detailed examination of these core properties, blending established experimental data with field-proven methodologies for their accurate measurement.

A Note on Synthesis and Purity

The most common and efficient route to synthesize **3-(Diethylamino)propionitrile** is through the aza-Michael addition of diethylamine to acrylonitrile.[1] Given that thermophysical properties are highly sensitive to impurities, it is imperative that any sample intended for characterization be of high purity (typically ≥98%). The presence of residual reactants,

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solvents, or by-products can significantly alter measured values, leading to inaccurate process models and potential safety hazards.

Core Thermophysical Properties

The following sections detail the critical thermophysical properties of **3-(Diethylamino)propionitrile**. Each section includes a summary of known data, a detailed experimental protocol for its determination, and insights into the scientific rationale behind the methodology.

Summary of Physicochemical Data

Property	Value	Conditions	Source(s)
Molecular Formula	$C_7H_{14}N_2$	-	[2]
Molecular Weight	126.2 g/mol	-	[2]
Appearance	Colorless to light yellow liquid	Ambient	[2][3]
Density	0.866 g/cm³	20 °C	[3]
0.86 g/mL	Not specified	[2]	
Dynamic Viscosity	1.8 mPa·s	20 °C	[3]
Boiling Point	197 °C	1013 hPa	[2][3]
Melting Point	-59.9 °C to -64 °C	-	[2][3]
Flash Point	77 °C to 79 °C	1013 hPa	[2][3]
Refractive Index	1.4345 - 1.4365	Not specified	[2]
Partition Coefficient (log Pow)	0.534	-	[3]
pKa (Predicted)	9.16 ± 0.25	-	[2]

Density (ρ)

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Expertise & Experience: Density is a fundamental property that relates a substance's mass to the volume it occupies. In process chemistry and drug development, accurate density data is non-negotiable. It is essential for converting between mass and volume for reaction stoichiometry, for the design of reactors and storage vessels, and for fluid dynamics calculations that underpin process modeling and scale-up. The density of liquids is notably dependent on temperature, generally decreasing as temperature increases due to thermal expansion.

Experimental Protocol: Determination of Density via Digital Density Meter

This protocol describes a self-validating system for precise density measurement using an oscillating U-tube digital density meter, a standard in modern analytical laboratories.

Step-by-Step Methodology:

- Instrument Calibration: Calibrate the instrument according to the manufacturer's specifications. This typically involves a two-point calibration using dry air and high-purity, degassed water at a known temperature (e.g., 20 °C). The instrument's internal software validates the calibration against stored values for the reference standards.
- Temperature Equilibration: Set the instrument's Peltier thermostat to the desired measurement temperature (e.g., 20.00 ± 0.05 °C). Allow the system to fully equilibrate.
- Sample Preparation: Ensure the **3-(Diethylamino)propionitrile** sample is free of visible particulates and gas bubbles. If necessary, degas the sample using gentle sonication or vacuum. Entrained air is a significant source of error in density measurements.
- Sample Injection: Using a clean, dry syringe, inject the sample into the instrument's measurement cell. Inject slowly and steadily to avoid introducing air bubbles.
- Measurement: Allow the sample to reach thermal equilibrium within the measurement cell. The instrument will monitor the oscillation period of the U-tube, which is directly related to the density of the fluid inside. The reading is considered stable when consecutive measurements fall within a predefined tolerance.
- Data Recording: Record the density value displayed by the instrument.

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- Cleaning and Verification: Thoroughly clean the measurement cell with appropriate solvents (e.g., isopropanol followed by acetone) and dry with a stream of air. Perform a check measurement with the reference standard (high-purity water) to validate that the system remains in calibration.

Visualization: Density Measurement Workflow

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Caption: Workflow for precise density measurement.

Dynamic Viscosity (η)

Expertise & Experience: Viscosity quantifies a fluid's resistance to flow. This property is critical for engineering calculations related to fluid handling, such as determining pressure drop in pipes, selecting appropriate pumps, and assessing mixing efficiency in reactors. Like density, viscosity is highly temperature-dependent; for most liquids, it decreases significantly as temperature increases.

Experimental Protocol: Determination of Viscosity via Rotational Viscometer

This method provides a robust system for measuring viscosity across a range of shear rates and temperatures.

Step-by-Step Methodology:

- Instrument Setup and Spindle Selection: Assemble the rotational viscometer and select an appropriate spindle based on the expected viscosity of the sample. The goal is to achieve a torque reading between 10% and 90% of the instrument's full-scale range for optimal accuracy.
- Temperature Control: Place a known volume of the **3-(Diethylamino)propionitrile** sample into the sample cup, which is jacketed and connected to a circulating water bath set to the target temperature (e.g., 20.0 ± 0.1 °C).
- Thermal Equilibration: Allow the sample to equilibrate at the target temperature for at least 15-20 minutes. Use a calibrated thermometer to verify the sample temperature directly.
- Measurement: Immerse the selected spindle into the sample up to the marked immersion groove. Begin rotation at a specified speed (RPM).
- Data Acquisition: Allow the reading to stabilize. This occurs when the displayed viscosity value and torque percentage remain constant. Record the viscosity (in mPa·s or cP), spindle

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number, rotational speed, and torque percentage.

- Shear Rate Analysis (Optional but Recommended): Repeat the measurement at several different rotational speeds to assess if the fluid is Newtonian (viscosity is independent of shear rate) or non-Newtonian.
- Cleaning: Remove the spindle and thoroughly clean it and the sample cup with appropriate solvents.

Visualization: Viscosity Measurement Workflow

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Caption: Workflow for rotational viscometry.

Heat Capacity (C_p)

Expertise & Experience: Specific heat capacity is the amount of heat energy required to raise the temperature of a unit mass of a substance by one degree. This property is fundamental to thermal engineering and safety analysis. It is used to calculate the energy required to heat or cool a process stream, to design heat exchangers, and to model the thermal behavior of a reaction mixture, which is critical for preventing thermal runaway events.

Experimental Protocol: Determination of Heat Capacity via Differential Scanning Calorimetry (DSC)

DSC is a powerful thermal analysis technique that measures the difference in heat flow between a sample and a reference as a function of temperature.

Step-by-Step Methodology:

- Instrument and Baseline Calibration: Calibrate the DSC for temperature and enthalpy using certified standards (e.g., indium). Perform a baseline run with two empty, hermetically sealed aluminum pans to establish the heat flow characteristics of the instrument itself.
- Sapphire Standard Measurement: Accurately weigh a sapphire standard (a material with a well-characterized heat capacity) into an aluminum pan and seal it. Place this in the sample position and an empty sealed pan in the reference position. Run the DSC method (e.g., heat from 10 °C to 50 °C at 10 °C/min).
- Sample Measurement: Accurately weigh a sample of **3-(Diethylamino)propionitrile** into a new aluminum pan and hermetically seal it. Place this in the sample position and the same empty reference pan in the reference position. Run the exact same DSC temperature program used for the sapphire standard.
- Data Analysis: Using the instrument's software, calculate the heat capacity of the sample (C_p,sample) by comparing the heat flow curves of the baseline, sapphire standard, and the sample, using the following relation: C_p,sample = C_p,std × (ΔHF_sample / ΔHF_std) ×

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(m_std / m_sample) Where ΔHF is the difference in heat flow from the baseline, and m is the mass.

- Validation: The protocol is self-validating by using a known standard (sapphire) under identical conditions as the unknown sample.

Visualization: Heat Capacity (DSC) Workflow

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Caption: Workflow for C_p measurement using DSC.

Conclusion

The thermophysical properties of **3-(Diethylamino)propionitrile**—density, viscosity, and heat capacity—are foundational data points for its application in scientific research and industrial

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processes. Accurate characterization of these properties is not merely an academic exercise; it is a prerequisite for robust process development, safe scale-up, and efficient manufacturing. The methodologies outlined in this guide represent standard, validated approaches that provide the high-quality, reliable data necessary for professionals in the chemical and pharmaceutical fields. As with any chemical substance, a comprehensive understanding of its physical behavior is the bedrock upon which innovative and safe applications are built.

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